

Diethyl Hexafluoroglutarate: A Technical Guide to Safe Handling and Hazard Profile

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Compound of Interest

Compound Name: Diethyl hexafluoroglutarate

Cat. No.: B1361353

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and toxicological profile of **Diethyl Hexafluoroglutarate** (CAS No. 424-40-8). The information is intended to support researchers, scientists, and drug development professionals in the safe use and management of this compound in a laboratory or industrial setting. All quantitative data has been summarized for clarity, and generalized experimental protocols based on standard regulatory guidelines are provided for context.

Chemical and Physical Properties

Diethyl hexafluoroglutarate is a clear, colorless to light orange/yellow/green liquid.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Diethyl Hexafluoroglutarate**

Property	Value	Reference
Molecular Formula	C9H10F6O4	[2]
Molecular Weight	296.16 g/mol	[2]
CAS Number	424-40-8	[2]
Appearance	Clear liquid, light orange to yellow to green	[1]
Boiling Point	75 °C	[3]
Density	1.344 g/cm ³	[3]
Refractive Index	1.3599	[3]
Flash Point	76-79°C / 3mm	[1][3]
Synonyms	Diethyl 2,2,3,3,4,4-hexafluoropentanedioate, Diethyl perfluoroglutarate, Hexafluoroglutaric acid diethyl ester	[4]

Toxicological Profile

The primary toxicological concern with **diethyl hexafluoroglutarate** is its potential to cause irritation to the skin, eyes, and respiratory system. It is also classified as harmful if inhaled. The acute oral toxicity has been determined in mice.

Table 2: Acute Toxicity Data for **Diethyl Hexafluoroglutarate**

Test	Species	Route	Value	Reference
LD50	Mouse	Oral	4200 mg/kg	[1][3]

Hazard Identification and Classification

Diethyl hexafluoroglutarate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A summary of its hazard and precautionary statements is provided in Table 3.

Table 3: GHS Hazard Classification for **Diethyl Hexafluoroglutarate**

Classification	Code	Statement	Reference
Flammable Liquids	H227	Combustible liquid	[4]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[4]
Skin Irritation	H315	Causes skin irritation	[4]
Eye Irritation	H319	Causes serious eye irritation	[4]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation	[4]
Precautionary Statement (Prevention)	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[4]
Precautionary Statement (Prevention)	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[4]
Precautionary Statement (Prevention)	P264	Wash skin thoroughly after handling.	[4]
Precautionary Statement (Prevention)	P271	Use only outdoors or in a well-ventilated area.	[4]
Precautionary Statement (Prevention)	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[4]

Precautionary Statement (Response)	P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[4]
Precautionary Statement (Response)	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[4]
Precautionary Statement (Response)	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]
Precautionary Statement (Response)	P312	Call a POISON CENTER or doctor/physician if you feel unwell.	[4]
Precautionary Statement (Storage)	P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[4]
Precautionary Statement (Disposal)	P501	Dispose of contents/container to an approved waste disposal plant.	[4]

Experimental Protocols

While specific, detailed experimental reports for **diethyl hexafluoroglutarate** are not publicly available, the following sections describe the general methodologies based on OECD guidelines that are typically used to assess the toxicological endpoints for a chemical of this nature.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

The acute oral toxicity of a substance is often determined using the Acute Toxic Class Method. This method is a stepwise procedure with the use of a limited number of animals.

- **Animal Selection and Preparation:** Healthy, young adult rodents (typically rats, with females often being the default) are used. The animals are acclimatized to the laboratory conditions and fasted prior to dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage. The volume administered is based on the animal's body weight. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
- **Observation:** The animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days. Observations are made frequently on the day of dosing and at least daily thereafter.
- **Endpoint:** The outcome of the test is the classification of the substance into a toxicity category based on the observed mortality at different dose levels.

Acute Dermal Irritation/Corrosion (OECD 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- **Animal Selection and Preparation:** Healthy, young adult albino rabbits are typically used. The fur on the dorsal area of the trunk is clipped or shaved approximately 24 hours before the test.
- **Test Substance Application:** A small amount (0.5 mL for liquids) of the test substance is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch and a semi-occlusive dressing.
- **Exposure and Observation:** The exposure period is typically 4 hours. After removal of the patch, the skin is examined for signs of erythema (redness) and edema (swelling) at specified time points (e.g., 1, 24, 48, and 72 hours) and graded according to a standardized scoring system. The reversibility of the skin reactions is also observed.

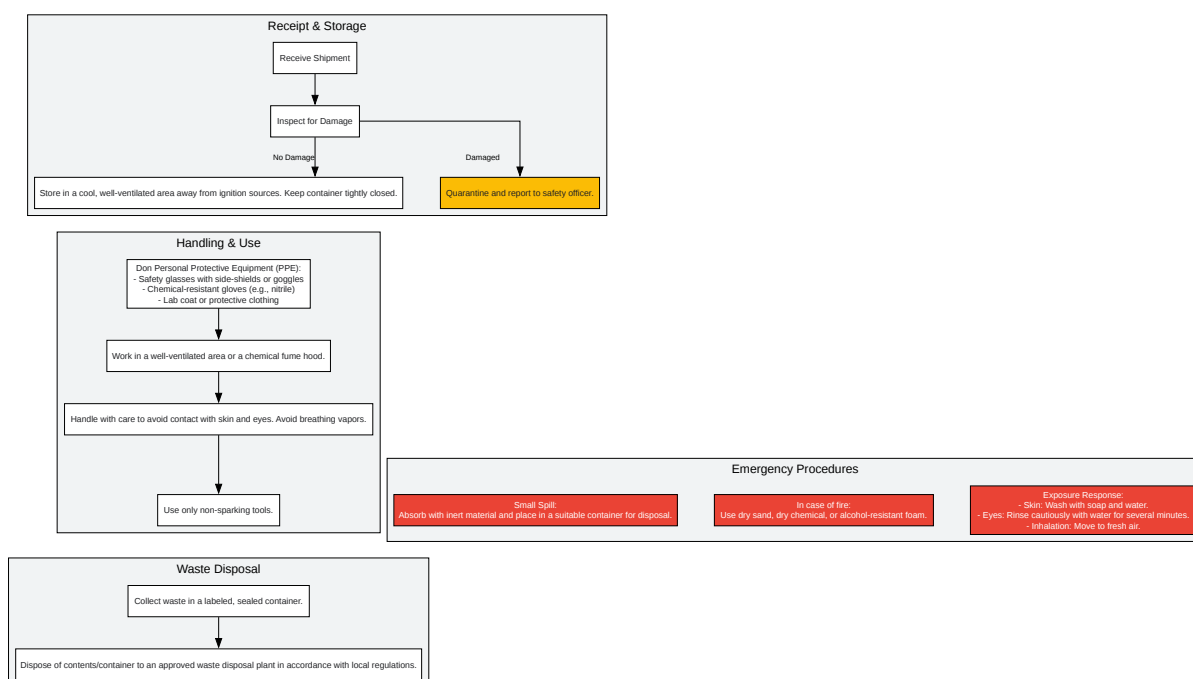
Acute Eye Irritation/Corrosion (OECD 405)

This test assesses the potential of a substance to cause eye irritation or damage.

- **Animal Selection:** Healthy, young adult albino rabbits are generally used.
- **Test Substance Application:** A single dose of the test substance (typically 0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for ocular reactions (corneal opacity, iris lesions, conjunctival redness and swelling) at specific intervals after instillation (e.g., 1, 24, 48, and 72 hours). The reactions are scored according to a standardized system. The reversibility of any observed lesions is also evaluated.

Safe Handling and Storage Workflow

The following diagram outlines a logical workflow for the safe handling of **diethyl hexafluoroglutarate**, from receipt to disposal.



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Caption: Safe handling workflow for **Diethyl Hexafluoroglutarate**.

Stability and Reactivity

Diethyl hexafluoroglutarate is stable under normal handling and storage conditions.[5]

However, it is a combustible liquid and should be kept away from heat, sparks, open flames, and other ignition sources.[4] Incompatible materials and hazardous decomposition products should be considered as part of a comprehensive risk assessment.

Personal Protective Equipment (PPE)

When handling **diethyl hexafluoroglutarate**, it is essential to use appropriate personal protective equipment to minimize exposure.

- Eye and Face Protection: Wear safety glasses with side shields or chemical goggles.[4]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[4]
- Respiratory Protection: Use in a well-ventilated area. If engineering controls are not sufficient to control airborne concentrations, a NIOSH-approved respirator may be necessary.[4]

First Aid Measures

In the event of exposure to **diethyl hexafluoroglutarate**, the following first aid measures should be taken:

- If on Skin: Wash with plenty of soap and water.[4] If skin irritation occurs, seek medical advice.[4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4] If eye irritation persists, get medical advice/attention.[4]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[4] Call a poison center or doctor if you feel unwell.[4]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

Spill and Disposal Procedures

- Spills: In the event of a spill, eliminate all ignition sources. Absorb the spill with a non-combustible absorbent material (e.g., sand, earth, vermiculite) and place it in a suitable, labeled container for disposal.[4] Ensure adequate ventilation.
- Disposal: Dispose of waste materials and containers in accordance with local, regional, and national regulations.[4] Do not allow the substance to enter drains or waterways.

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